

# Di(2-ethylhexyl) Fumarate: A Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) fumarate*

Cat. No.: *B093291*

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## Introduction

Di(2-ethylhexyl) fumarate (DEHF), also known as dioctyl fumarate, is an organic compound with the chemical formula  $C_{20}H_{36}O_4$ . It is the diester of fumaric acid and 2-ethylhexanol. Primarily utilized as a plasticizer in the manufacturing of polymers, its physical properties are crucial for determining its suitability and performance in various industrial applications. This technical guide provides a comprehensive overview of the core physical properties of Di(2-ethylhexyl) fumarate, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

## Core Physical Properties

The quantitative physical properties of Di(2-ethylhexyl) fumarate are summarized in the table below. These values represent a consolidation of data from various sources and may vary depending on the purity of the substance and the specific experimental conditions.

Property	Value	Units	Conditions
General			
CAS Number	141-02-6	-	-
Molecular Formula	C <sub>20</sub> H <sub>36</sub> O <sub>4</sub>	-	-
Molecular Weight	340.50	g/mol	-
Appearance	Colorless to pale yellow liquid	-	Ambient
Thermal Properties			
Boiling Point	~409.8[1]	°C	@ 760 mmHg (estimated)
211 - 220[2]	°C	@ atmospheric pressure	
185[2][3][4]	°C	@ 5 mmHg	
160[5]	°C	@ 0.5 Torr	
Melting Point	-58[2][6]	°C	-
Flash Point	190[1][4][6]	°C	Closed Cup
Optical & Other Properties			
Density	0.94[4][6][7]	g/cm <sup>3</sup>	@ 20°C
0.9398[5]	g/cm <sup>3</sup>	@ 20°C	
Refractive Index	1.458 - 1.46[2][4][6]	-	@ 20°C (n <sub>20/D</sub> )
Water Solubility	Insoluble[3][4]	-	-
0.001167[1]	mg/L	@ 25°C (estimated)	
Vapor Pressure	5.9E-05[8]	mmHg	-
0[2][6]	Pa	@ 20°C	
logP (o/w)	7.691[1]	-	(estimated)

## Experimental Protocols

The determination of the physical properties listed above is conducted using standardized experimental methodologies. Below are detailed protocols based on internationally recognized standards, such as those from ASTM International and the Organisation for Economic Co-operation and Development (OECD).

### Boiling Point Determination (ASTM D1120)

This method covers the determination of the equilibrium boiling point of liquid chemicals.

Apparatus:

- A 100-mL round-bottom, short-neck, heat-resistant glass flask.
- A water-cooled, reflux, glass-tube type condenser.
- Boiling stones (silicon carbide grains).
- A calibrated partial immersion thermometer.
- An electric heating mantle.

Procedure:

- Place a 60-mL sample of Di(2-ethylhexyl) fumarate and a few boiling stones into the flask.
- Position the thermometer so that the bottom of the bulb is about 6.5 mm from the bottom of the flask.
- Connect the flask to the condenser.
- Apply heat with the heating mantle to bring the sample to a boil.
- Adjust the heating rate so that the reflux ring of condensed vapor is at the bottom of the condenser.
- Allow the sample to boil under equilibrium conditions for at least 10 minutes.

- Record the temperature to the nearest 0.5°C. This is the observed boiling point.
- Correct the observed boiling point for any deviation in barometric pressure from the standard 760 mmHg.

## Melting Point Determination

For a substance like Di(2-ethylhexyl) fumarate, which has a very low melting point (solidification point), a cryostat is typically used.

Apparatus:

- A small test tube or sample vial.
- A calibrated low-temperature thermometer or thermocouple.
- A cryostat or a cooling bath (e.g., dry ice/acetone).
- A stirring mechanism.

Procedure:

- Place a small sample of the liquid in the test tube.
- Insert the thermometer into the sample, ensuring the bulb is fully immersed.
- Place the test tube in the cooling bath and begin to cool the sample slowly while stirring continuously.
- Record the temperature at regular intervals.
- The melting point is the temperature at which the first crystals appear and remain upon slight warming, or the temperature at which the last crystals disappear upon slow heating after freezing. A plateau in the cooling curve can also indicate the freezing point.

## Density Determination (ASTM D4052)

This test method covers the determination of the density and relative density of liquids by a digital density meter.<sup>[3]</sup>

**Apparatus:**

- A digital density meter capable of meeting the required precision.
- A thermostatically controlled bath to maintain the sample at the test temperature ( $20 \pm 0.05^{\circ}\text{C}$ ).
- Syringes for sample injection.

**Procedure:**

- Calibrate the digital density meter with dry air and freshly boiled distilled water at  $20^{\circ}\text{C}$ .
- Ensure the sample is homogenous and free of air bubbles.
- Inject the Di(2-ethylhexyl) fumarate sample into the oscillating U-tube of the density meter.
- Allow the reading to stabilize, which indicates thermal equilibrium has been reached.
- Record the density reading from the instrument.
- Clean and dry the sample tube thoroughly between measurements.

## Flash Point Determination (ASTM D56)

This method is for determining the flash point of liquids with a Tag Closed Cup Tester.<sup>[4]</sup>

**Apparatus:**

- Tag Closed Cup Tester (manual or automated).
- Calibrated thermometer.

**Procedure:**

- Set up the Tag Closed Cup Tester according to the manufacturer's instructions.
- Fill the test cup with the Di(2-ethylhexyl) fumarate sample to the filling mark.

- Place the lid on the cup and insert the thermometer.
- Light the test flame and adjust it to the size of the bead on the cover.
- Apply heat at a slow, constant rate.
- As the temperature approaches the expected flash point, apply the test flame at specified temperature intervals by operating the shutter mechanism.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash inside the cup.<sup>[9]</sup>
- Record the flash point corrected for barometric pressure.

## Refractive Index Determination (ASTM D1218)

This test method details the measurement of the refractive index of transparent hydrocarbon liquids.<sup>[6]</sup>

Apparatus:

- A high-precision refractometer (e.g., an Abbe refractometer).
- A constant temperature bath to maintain the prisms at  $20 \pm 0.05^{\circ}\text{C}$ .
- A light source, typically a sodium lamp (D-line).

Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Ensure the prisms of the refractometer are clean and dry.
- Apply a few drops of the Di(2-ethylhexyl) fumarate sample to the surface of the lower prism.
- Close the prisms and allow the sample to come to the temperature of the instrument.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.

- Read the refractive index from the instrument's scale.

## Water Solubility Determination (OECD 105)

This guideline describes two methods for determining water solubility: the flask method and the column elution method. Given the very low solubility of Di(2-ethylhexyl) fumarate, the flask method followed by a sensitive analytical technique is appropriate.

Apparatus:

- A flask with a stirrer.
- A constant temperature bath or room ( $25 \pm 0.5^{\circ}\text{C}$ ).
- Centrifuge or filtration apparatus.
- An analytical instrument for determining the concentration of the dissolved substance (e.g., Gas Chromatograph with a Flame Ionization Detector - GC-FID).

Procedure:

- An excess amount of Di(2-ethylhexyl) fumarate is added to a known volume of distilled water in the flask.
- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- After equilibration, the mixture is centrifuged or filtered to separate the undissolved ester.
- The concentration of Di(2-ethylhexyl) fumarate in the clear aqueous phase is determined using a calibrated analytical method (e.g., GC-FID).
- The water solubility is reported as the mass of the substance per volume of water (e.g., in mg/L).

## Mandatory Visualizations

### Synthesis Workflow

Di(2-ethylhexyl) fumarate is typically synthesized via a Fischer-Speier esterification reaction. This process involves the acid-catalyzed reaction of fumaric acid with an excess of 2-ethylhexanol. Water, a byproduct of the reaction, is removed to drive the equilibrium towards the formation of the diester.



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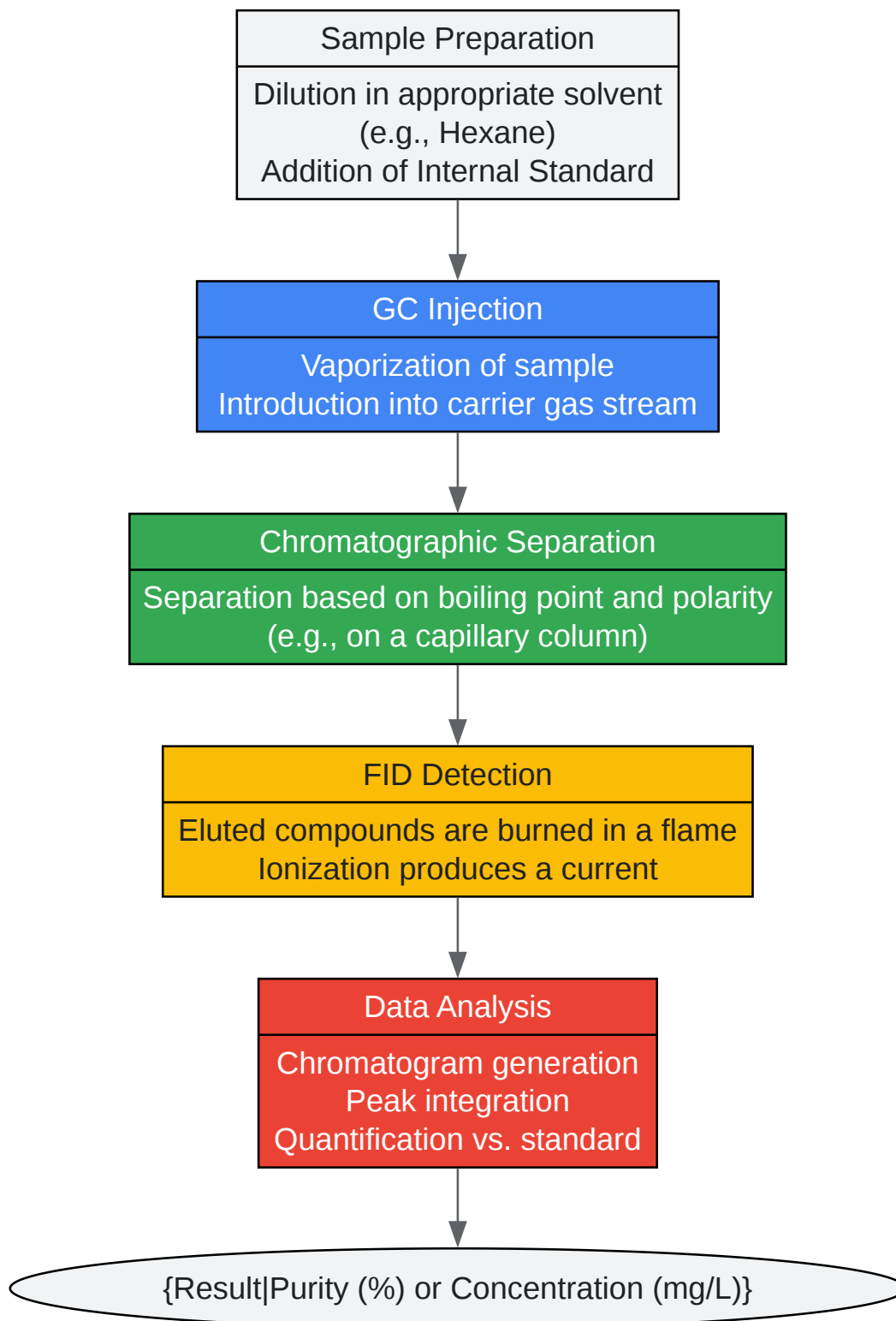
Caption: Fischer esterification process for the synthesis of Di(2-ethylhexyl) fumarate.

## Analytical Workflow

The purity and concentration of Di(2-ethylhexyl) fumarate are commonly determined using gas chromatography with a flame ionization detector (GC-FID). This technique separates the compound from any impurities, which are then detected and quantified.



## Analytical Workflow: GC-FID Purity Analysis

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Caption: Gas chromatography workflow for the purity analysis of Di(2-ethylhexyl) fumarate.

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